

N-nitroso-moxifloxacin Degradation Pathways: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-moxifloxacin*

Cat. No.: *B16173207*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: To date, specific studies on the degradation pathways of **N-nitroso-moxifloxacin** have not been published in the peer-reviewed scientific literature. This guide, therefore, provides an in-depth overview of the potential degradation pathways of **N-nitroso-moxifloxacin** based on the established chemistry and degradation mechanisms of N-nitrosamines, including other N-nitrosamine drug substance-related impurities (NDSRIs). The information presented herein is intended to serve as a scientific resource for researchers and drug development professionals.

Introduction

N-nitroso-moxifloxacin is a potential N-nitrosamine impurity of Moxifloxacin, a fluoroquinolone antibiotic. The presence of N-nitrosamines in pharmaceutical products is a significant concern due to their classification as probable human carcinogens. Understanding the degradation pathways of these impurities is crucial for risk assessment, control strategy development, and ensuring patient safety. This technical guide outlines the three primary degradation pathways for N-nitrosamines: photodegradation, hydrolysis, and metabolism, with a focus on their relevance to **N-nitroso-moxifloxacin**.

Core Degradation Pathways

The degradation of N-nitrosamines can be initiated through several mechanisms, leading to the breakdown of the N-nitroso functional group and the parent molecule. The principal pathways include cleavage of the N-N bond by ultraviolet radiation (photodegradation), reaction with water (hydrolysis), and enzymatic transformation in biological systems (metabolism).

Photodegradation

N-nitrosamines are known to be susceptible to degradation upon exposure to ultraviolet (UV) light. The primary mechanism involves the photolytic cleavage of the N-N bond, which is the weakest bond in the N-nitroso moiety. This cleavage can lead to the formation of a secondary amine and a nitric oxide radical.

General Photodegradation Pathway of N-Nitrosamines:



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General Photodegradation Pathway of N-Nitrosamines.

While specific kinetic data for **N-nitroso-moxifloxacin** is unavailable, studies on other N-nitrosamines provide insights into their photolytic stability.

N-Nitrosamine	Wavelength (nm)	Quantum Yield	Half-life (t _{1/2})	Conditions
N-Nitrosodimethylamine (NDMA)	254	0.41	~2 min	Aqueous solution, pH 7
N-Nitrosodiethylamine (NDEA)	254	0.27	~3 min	Aqueous solution, pH 7
N-Nitroso-n-butylamine (NDBA)	254	-	~1.5 min	Aqueous solution, pH 7

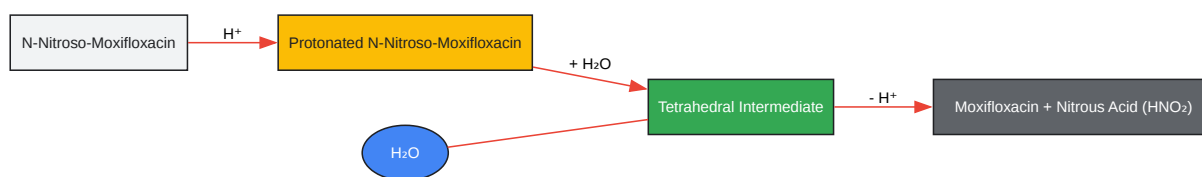
A typical experimental setup to study the photodegradation of **N-nitroso-moxifloxacin** would involve the following steps:

- **Solution Preparation:** Prepare a standard solution of **N-nitroso-moxifloxacin** in a suitable solvent (e.g., water, methanol, or acetonitrile) at a known concentration.
- **Irradiation:** Place the solution in a quartz cuvette or a photoreactor and expose it to a UV lamp with a specific wavelength (e.g., 254 nm or 365 nm). The temperature should be controlled throughout the experiment.
- **Sampling:** Withdraw aliquots of the solution at regular time intervals.
- **Analysis:** Analyze the samples using a validated stability-indicating HPLC-UV or LC-MS/MS method to determine the concentration of the remaining **N-nitroso-moxifloxacin** and to identify and quantify any degradation products.
- **Data Analysis:** Plot the concentration of **N-nitroso-moxifloxacin** versus time to determine the degradation kinetics (e.g., first-order or zero-order) and calculate the degradation rate constant and half-life.

Hydrolysis

The hydrolytic stability of the N-nitroso group is highly dependent on the molecular structure of the nitrosamine and the pH of the medium. While many N-nitrosamines are relatively stable in neutral and alkaline conditions, they can undergo hydrolysis under acidic conditions. The mechanism typically involves protonation of the nitroso group, followed by nucleophilic attack by water.

General Hydrolysis Pathway of N-Nitrosamines (Acid-Catalyzed):



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General Acid-Catalyzed Hydrolysis of N-Nitrosamines.

The rate of hydrolysis is highly variable. For instance, N-nitroso-hydrochlorothiazide has been shown to degrade rapidly at neutral to basic pH, while many simple alkyl nitrosamines are more stable.

N-Nitrosamine	pH	Temperature (°C)	Half-life (t _{1/2})	Degradation Products
N-Nitroso-hydrochlorothiazide	7.4	37	< 10 min	Formaldehyde, Thiatriazine, Aminobenzenesulfonic acid derivative
N-Nitroso-hydrochlorothiazide	1.0	37	Stable	Hydrochlorothiazide, Formaldehyde, Aminobenzenesulfonic acid
N-Nitrosodimethylamine (NDMA)	1.0	37	Very Stable	-

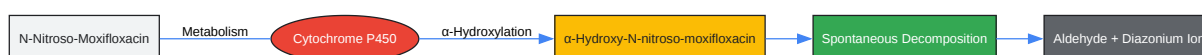
Forced degradation studies are performed to assess the hydrolytic stability of a compound across a range of pH values.

- Buffer Preparation: Prepare a series of buffers covering a wide pH range (e.g., pH 1.2, 4.5, 6.8, 7.4, and 9.0).
- Sample Preparation: Dissolve a known amount of **N-nitroso-moxifloxacin** in each buffer to a specific concentration.
- Incubation: Incubate the solutions at a controlled temperature (e.g., 40°C, 60°C, or 80°C).
- Sampling and Analysis: At specified time points, withdraw samples, neutralize if necessary, and analyze by a stability-indicating LC-MS/MS method to quantify the parent compound and identify degradation products.
- Data Analysis: Determine the degradation rate at each pH and temperature to understand the stability profile of **N-nitroso-moxifloxacin**.

Metabolism

In biological systems, N-nitrosamines are primarily metabolized by cytochrome P450 (CYP) enzymes in the liver. The most common metabolic pathway is α -hydroxylation, which involves the oxidation of the carbon atom adjacent to the N-nitroso group. This leads to the formation of an unstable α -hydroxy-nitrosamine, which spontaneously decomposes to an aldehyde and a diazonium ion. The latter is a highly reactive electrophile that can alkylate cellular macromolecules, including DNA, which is the basis for the carcinogenicity of many N-nitrosamines.

General Metabolic Pathway of N-Nitrosamines:



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General Metabolic Pathway of N-Nitrosamines via α -Hydroxylation.

The metabolic rates of N-nitrosamines can vary significantly depending on the specific compound and the CYP450 isozyme involved.

N-Nitrosamine	CYP Isozyme	Species	K _m (μM)	V _{max} (pmol/min/pmo I CYP)
N-Nitrosodimethylamine (NDMA)	CYP2E1	Human	27-50	-
N-Nitrosodiethylamine (NDEA)	CYP2E1	Human	50-100	-
N-Nitroso-propranolol	CYP2C19	Human	-	-

The metabolic stability of **N-nitroso-moxifloxacin** can be assessed using in vitro systems such as liver microsomes or hepatocytes.

- **Reaction Mixture Preparation:** Prepare an incubation mixture containing liver microsomes (e.g., human or rat), a NADPH-generating system, and a buffer (e.g., phosphate buffer, pH 7.4).
- **Initiation of Reaction:** Add **N-nitroso-moxifloxacin** to the pre-warmed reaction mixture to start the metabolic reaction.
- **Time-Course Incubation:** Incubate the mixture at 37°C and collect aliquots at various time points (e.g., 0, 5, 15, 30, and 60 minutes).
- **Reaction Termination:** Stop the reaction by adding a quenching solution (e.g., cold acetonitrile).
- **Sample Processing:** Centrifuge the samples to pellet the protein and collect the supernatant.
- **LC-MS/MS Analysis:** Analyze the supernatant to measure the disappearance of the parent compound (**N-nitroso-moxifloxacin**) over time.
- **Data Analysis:** Calculate the in vitro half-life ($t_{1/2}$) and intrinsic clearance (CL_{int}) to estimate the metabolic stability.

Conclusion

While direct experimental data on the degradation of **N-nitroso-moxifloxacin** is currently lacking, the established principles of N-nitrosamine chemistry provide a strong foundation for predicting its stability and degradation pathways. It is anticipated that **N-nitroso-moxifloxacin** would be susceptible to photodegradation under UV light, may exhibit pH-dependent hydrolysis, and would likely undergo metabolic activation via α -hydroxylation in biological systems. The experimental protocols outlined in this guide provide a framework for conducting forced degradation and metabolic stability studies to elucidate the specific degradation profile of **N-nitroso-moxifloxacin**. Such studies are essential for a comprehensive risk assessment and the development of effective control strategies for this potential impurity in moxifloxacin-containing drug products.

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